HPLC-MS protocol for quantification of delta6,7-Baccatin III

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Compound of Interest

Compound Name:	*delta6,7-Baccatin III*
CAS No.:	*158830-50-3*
Cat. No.:	*B028893*

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An Application Note and Protocol for the Quantification of Δ6,7-Baccatin III via High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

Authored by a Senior Application Scientist

Abstract

This document provides a comprehensive, field-tested protocol for the sensitive and accurate quantification of Δ6,7-Baccatin III, a critical taxane diterpenoid, using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS). This guide is designed for researchers, scientists, and drug development professionals, offering in-depth explanations for experimental choices to ensure robust and reproducible results. The methodology detailed herein covers sample preparation, chromatographic separation, mass spectrometric detection, and complete method validation according to industry standards.

Introduction: The Significance of Δ6,7-Baccatin III

Δ6,7-Baccatin III is a key derivative of the taxane family, distinguished by a double bond between the C6 and C7 positions of the core taxane ring.[1] This structural modification

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differentiates it from its more widely known precursor, Baccatin III, which is fundamental to the semi-synthesis of the potent anticancer drug, paclitaxel.[2][3] The presence and quantity of Δ6,7-Baccatin III can be indicative of specific biosynthetic pathways or degradation processes within its source material, such as various yew species (Taxus)[4]. Given its structural similarity to paclitaxel, Δ6,7-Baccatin III is also of interest for its own potential biological activities, including anticancer properties.[1]

Accurate quantification is therefore paramount for pharmaceutical research, process optimization in semi-synthetic drug manufacturing, and quality control of raw materials. HPLC coupled with tandem mass spectrometry (MS/MS) provides the necessary selectivity and sensitivity to measure this compound accurately, even in complex matrices.

Principle of the HPLC-MS/MS Method

This method leverages the power of reverse-phase HPLC to separate Δ6,7-Baccatin III from other structurally related taxanes based on hydrophobicity.[5] The stationary phase is nonpolar (C18), while a polar mobile phase is used. Following chromatographic separation, the analyte is ionized, typically via Electrospray Ionization (ESI), and detected by a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. MRM provides exceptional specificity by monitoring a unique precursor-to-product ion transition for the target analyte, effectively filtering out background noise and ensuring reliable quantification.[6]

Materials and Reagents

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Material/Reagent	Grade	Recommended Supplier
Δ6,7-Baccatin III Reference Standard	≥98% Purity	Smolecule, Cayman Chemical
Docetaxel (Internal Standard)	≥98% Purity	Sigma-Aldrich, USP
Acetonitrile (ACN)	HPLC or LC-MS Grade	Fisher Scientific, Merck
Methanol (MeOH)	HPLC or LC-MS Grade	Fisher Scientific, Merck
Water	Type I Ultrapure, 18.2 MΩ·cm	Milli-Q® system or equivalent
Formic Acid	LC-MS Grade	Thermo Scientific, Sigma-Aldrich
Ammonium Acetate	LC-MS Grade	Sigma-Aldrich
Chloroform	ACS Grade	Sigma-Aldrich
0.22 µm Syringe Filters (PTFE)	---	VWR, Pall Corporation

Detailed Experimental Protocol

Preparation of Standard Solutions and Quality Controls

The causality behind preparing a fresh set of standards for each run is to ensure the highest accuracy, as taxanes can degrade in solution over time. Using a structurally similar but distinct internal standard (IS), such as docetaxel, is critical for correcting variations in extraction efficiency, injection volume, and instrument response.[7]

- Primary Stock Solutions (1 mg/mL): Accurately weigh ~1 mg of Δ6,7-Baccatin III reference standard and Docetaxel (IS). Dissolve each in 1 mL of methanol to create individual stock solutions. Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions: Perform serial dilutions of the Δ6,7-Baccatin III primary stock with 50:50 (v/v) Acetonitrile:Water to prepare a calibration curve. A typical range would be 1, 5, 10, 50, 100, 500, and 1000 ng/mL.
- Internal Standard Working Solution (100 ng/mL): Dilute the Docetaxel primary stock with 50:50 (v/v) Acetonitrile:Water.

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- Calibration Standards: To each working standard solution, add the IS working solution to achieve a final IS concentration of 10 ng/mL in every vial.
- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations (e.g., 8 ng/mL, 80 ng/mL, and 800 ng/mL) from a separate weighing of the reference standard to ensure an unbiased assessment of accuracy.

Sample Preparation (from Plant Material, e.g., Taxus needles)

The choice of extraction solvent is dictated by the polarity of taxanes. A mixture like chloroform/methanol or pure methanol is effective for extracting these diterpenoids from a plant matrix.[8] The subsequent liquid-liquid partitioning or solid-phase extraction (SPE) step is designed to remove interfering compounds like chlorophyll and highly polar or non-polar contaminants.[9]

- Homogenization: Weigh 100 mg of dried, powdered plant material into a 2 mL microcentrifuge tube.
- Extraction: Add 1.5 mL of methanol. Vortex vigorously for 1 minute, followed by sonication in a water bath for 30 minutes.
- Centrifugation: Centrifuge the mixture at 13,000 x g for 10 minutes to pellet the solid debris.
- Collection: Carefully transfer the supernatant to a clean glass tube.
- Spiking IS: Add a precise volume of the IS working solution (to achieve a final concentration of ~10 ng/mL after final dilution).
- Dilution & Filtration: Dilute the extract 1:10 with 50:50 (v/v) Acetonitrile:Water. Filter the diluted sample through a 0.22 µm PTFE syringe filter directly into an HPLC vial.

HPLC-MS/MS Instrumentation and Conditions

A C18 column is the standard for reverse-phase separation of taxanes due to its excellent resolving power for these moderately hydrophobic molecules.[5][10] A gradient elution is employed because it provides sharper peaks and better resolution for complex mixtures

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containing compounds with a range of polarities, which is common in extracts of natural products.[11] Adding a modifier like formic acid or ammonium acetate to the mobile phase promotes better ionization and peak shape.[7]

Parameter	Recommended Setting	Rationale
HPLC System	Agilent 1290 Infinity II, Waters ACQUITY UPLC, or equivalent	High-pressure capability allows for smaller particle columns and faster analysis.
Column	Phenomenex Kinetex C18 (100 x 2.1 mm, 2.6 µm) or equivalent	Provides high efficiency and good peak shape for taxanes.
Mobile Phase A	Water with 0.1% Formic Acid or 2 mM Ammonium Acetate	Acid or salt modifier improves ionization efficiency in the MS source.
Mobile Phase B	Acetonitrile with 0.1% Formic Acid	Acetonitrile is a strong organic solvent providing good separation of taxanes.
Gradient Elution	0-1 min: 30% B; 1-8 min: 30-95% B; 8-9 min: 95% B; 9.1-12 min: 30% B	A controlled increase in organic solvent ensures separation from polar impurities and elution of the target analyte with a sharp peak.
Flow Rate	0.4 mL/min	Optimal for a 2.1 mm ID column to maintain efficiency.
Column Temperature	40 °C	Reduces mobile phase viscosity and can improve peak symmetry.
Injection Volume	5 µL	Small volume minimizes peak distortion.

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Parameter	Recommended Setting	Rationale
Mass Spectrometer	Sciex QTRAP 6500+, Waters Xevo TQ-S, or equivalent triple quadrupole	Required for high-sensitivity and selective MRM experiments.
Ionization Source	Electrospray Ionization (ESI)	ESI is a soft ionization technique suitable for moderately polar, thermally labile molecules like taxanes.
Polarity	Positive	Taxanes readily form $[M+H]^+$ or $[M+NH_4]^+$ adducts.[4]
Capillary Voltage	3.5 kV	Optimized for stable spray and maximum ion generation.
Source Temperature	550 °C	Facilitates desolvation of the ESI droplets.
Gas Flow (Nebulizer)	50 psi	Assists in droplet formation.
Gas Flow (Drying)	60 L/hr	Aids in solvent evaporation.

The precursor ion for Δ6,7-Baccatin III is its protonated molecule ($[M+H]^+$). Product ions are generated by collision-induced dissociation (CID) and often correspond to characteristic losses, such as acetic acid (60 Da).[1]

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
Δ6,7-Baccatin III (Quantifier)	569.2	509.2	25	100
Δ6,7-Baccatin III (Qualifier)	569.2	287.1	35	100
Docetaxel (IS)	808.3	527.2	28	100

Note: Collision energies should be optimized for the specific instrument being used.

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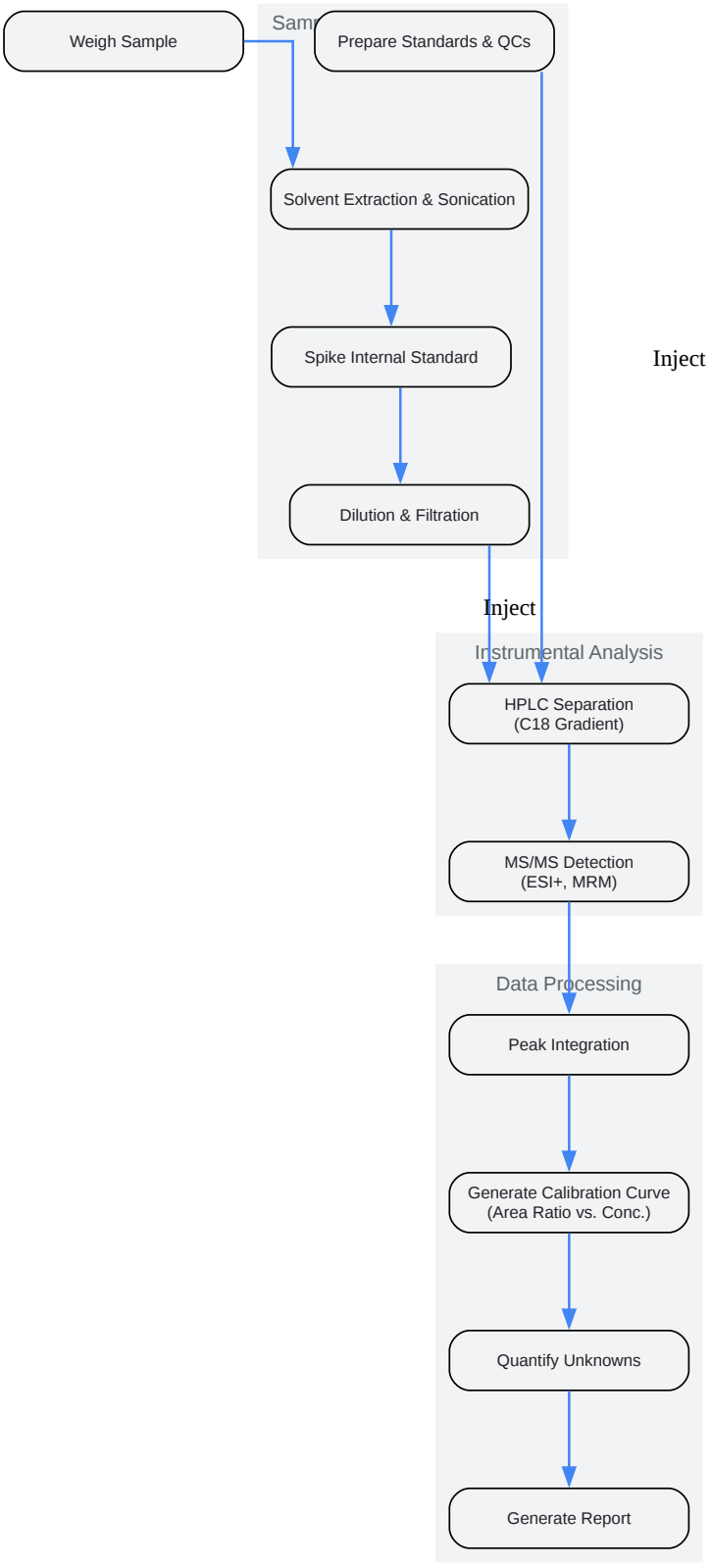
Data Analysis and Quantification

- Integration: Integrate the chromatographic peaks for the quantifier MRM transition of Δ6,7-Baccatin III and the internal standard using the instrument's software (e.g., Analyst®, MassLynx®).
- Calibration Curve: Generate a calibration curve by plotting the peak area ratio (Analyte Area / IS Area) against the nominal concentration of the calibration standards.
- Regression: Apply a linear regression with a 1/x or $1/x^2$ weighting. The coefficient of determination (r^2) should be >0.99 for the curve to be accepted.
- Quantification: Calculate the concentration of Δ6,7-Baccatin III in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualization of the Analytical Workflow

The following diagram illustrates the logical flow of the entire quantitative process, from sample handling to final data output.

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Caption: Overall workflow for the quantification of Δ6,7-Baccatin III.

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Method Validation: Ensuring Trustworthiness

A protocol is only trustworthy if it is validated. The method must be validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines to demonstrate its suitability for the intended purpose.

Validation Parameters

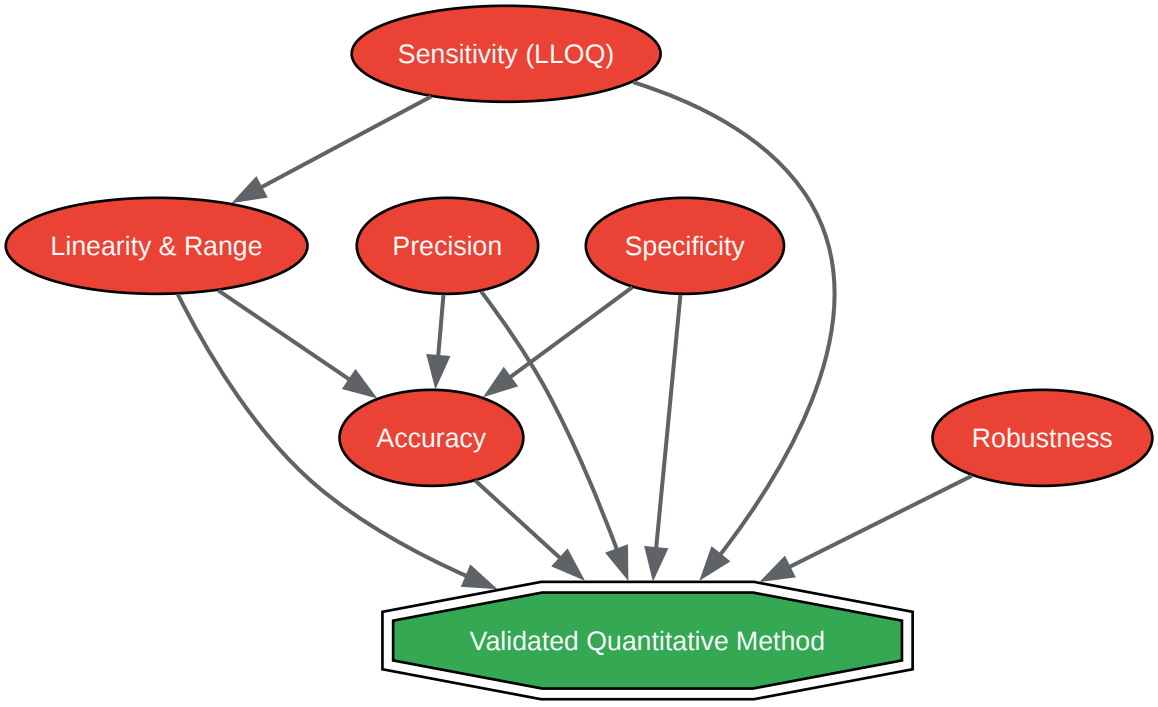
- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present. This is demonstrated by the absence of interfering peaks at the retention time of the analyte in blank matrix samples and the consistent ratio of quantifier to qualifier ions.
- Linearity and Range: The ability to elicit test results that are directly proportional to the concentration of the analyte. Assessed by analyzing at least five concentrations across the proposed range (e.g., 1-1000 ng/mL). The r^2 should be ≥0.99.
- Accuracy: The closeness of the test results to the true value. Determined by analyzing QC samples at three concentration levels (low, medium, high) against a calibration curve. The mean value should be within ±15% of the nominal value (±20% at the LLOQ).
- Precision: The degree of scatter between a series of measurements.
  - Repeatability (Intra-assay): Analysis of replicate QC samples (n=6) in the same run.
  - Intermediate Precision (Inter-assay): Analysis of QC samples on different days by different analysts.
  - The coefficient of variation (CV%) should not exceed 15% (20% at the LLOQ).
- Limit of Quantification (LOQ): The lowest concentration on the calibration curve that can be measured with acceptable accuracy and precision (typically S/N > 10).
- Stability: Analyte stability is assessed in stock solutions and in processed samples under various conditions (bench-top, freeze-thaw cycles, long-term storage) to ensure that the handling and storage procedures do not impact the final result.

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Parameter	Acceptance Criterion
Linearity (r^2)	≥ 0.99
Accuracy	85-115% of nominal value (80-120% for LLOQ)
Precision (CV%)	≤ 15% (≤ 20% for LLOQ)
Specificity	No significant interference at the analyte's retention time

Logic of a Self-Validating System

The relationship between these parameters forms a self-validating system where each test supports the reliability of the others.



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Caption: Interdependence of parameters in analytical method validation.

Conclusion

This application note provides a robust and reliable HPLC-MS/MS protocol for the quantification of Δ6,7-Baccatin III. By explaining the causality behind key experimental choices and incorporating a thorough method validation strategy, this guide ensures that researchers can generate high-quality, reproducible data. The detailed steps for sample preparation, chromatographic separation, and mass spectrometric detection are designed to be adaptable to various laboratory settings and sample matrices, empowering professionals in the fields of natural product chemistry and pharmaceutical development.

References

- Holton, R. A. (2001). U.S. Patent No. US6307071B1 - Synthesis of paclitaxel from baccatin III by protection of the 7-hydroxyl of baccatin III using a strong base and an electrophile.
- Zaiyou, J., et al. (2013). MS spectra of baccatin III standard (a) and baccatin III in extraction from mixture of mycelia and spent culture medium (b). ResearchGate. [Link]
- National Center for Biotechnology Information. (n.d.). Baccatin III. PubChem Compound Database. Retrieved from [Link]
- Grobosch, T., et al. (2012). Fatal poisoning with Taxus baccata: quantification of paclitaxel (taxol A), 10-deacetyltaxol, baccatin III, 10-deacetylbaccatin III, cephalomannine (taxol B), and 3,5-dimethoxyphenol in body fluids by liquid chromatography-tandem mass spectrometry. Journal of Analytical Toxicology, 36(1), 36-43. [Link]
- Mishra, D., et al. (2016). Pharmacokinetic Analysis of Taxane Through a Validated Ultra-High Performance Liquid Chromatography–Synapt Mass Spectrometry (UHPLC-MS/MS ESI-Q-TOF) Method. ResearchGate. [Link]
- ResearchGate. (n.d.). HPLC-MS/MS conditions for identification and quantification of Taxus compounds by positive ion MRM. [Link]
- Flores-Ortiz, C. M., et al. (2018). Liquid chromatography/mass spectrometry of baccatin III and taxadiene from plant cell and fungus. ResearchGate. [Link]
- Wikipedia. (n.d.). Baccatin III. Retrieved from [Link]
- Nurullah, M., et al. (2023). Purification and characterization of Taxol and 10-Deacetyl baccatin III from the bark, needles, and endophytes of Taxus baccata by preparative high-

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performance liquid chromatography, ultra-high-performance liquid chromatography-mass spectrometry, and nuclear magnetic resonance. Journal of Separation Science, 46(6), e2200841. [Link]

- Zhang, P., et al. (2022). Purification of Two Taxanes from Taxus cuspidata by Preparative High-Performance Liquid Chromatography. Molecules, 27(24), 8969. [Link]
- Li, W., et al. (2023). The Quantification of Paclitaxel and Its Two Major Metabolites in Biological Samples by HPLC–MS/MS and Its Application in a Pharmacokinetic and Tumor Distribution Study in Xenograft Nude Mouse. Molecules, 28(2), 856. [Link]
- Zhang, P., et al. (2022). Purification of Two Taxanes from Taxus cuspidata by Preparative High-Performance Liquid Chromatography. MDPI. [Link]
- Vavrek, M., et al. (2012). Example of chromatographic separation of a taxane from known impurities and degradants. ResearchGate. [Link]

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Sources

- 1. Buy delta6,7-Baccatin III | 158830-50-3 [smolecule.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Baccatin III - Wikipedia [en.wikipedia.org]
- 4. Baccatin Iii | C31H38O11 | CID 65366 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. bocsci.com [bocsci.com]
- 9. mdpi.com [mdpi.com]

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- 10. Fatal poisoning with Taxus baccata: quantification of paclitaxel (taxol A), 10-deacetyltaxol, baccatin III, 10-deacetylbaccatin III, cephalomannine (taxol B), and 3,5-dimethoxyphenol in body fluids by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
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